

# Introduction to Branched-Chain Fatty Acids (BCFAs)

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## Compound of Interest

Compound Name: 4-Ethylheptanoic acid

Cat. No.: B3046924

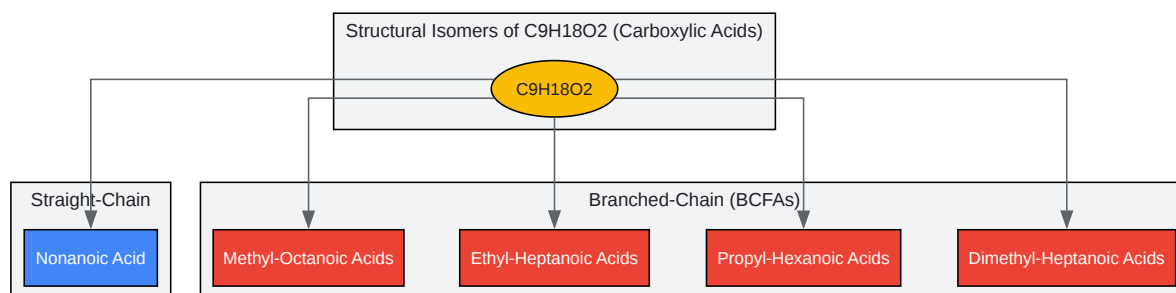
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Fatty acids are fundamental building blocks of lipids and play crucial roles in cellular structure, energy metabolism, and signaling. While straight-chain fatty acids are more common, branched-chain fatty acids (BCFAs) represent a significant class of lipids with unique structural and functional properties. BCFAs, characterized by one or more alkyl branches on the main carbon skeleton, are consumed daily through foods like dairy products, meat, and fish.[1][2]

Emerging research has revealed that BCFAs are not merely structural components but possess a wide range of bioactive properties, including anti-inflammatory, anti-cancer, and neuroprotective actions.[3] They have been shown to modulate lipid metabolism and gut microbiota, suggesting their potential in addressing metabolic disorders.[4] **4-Ethylheptanoic acid** (C<sub>9</sub>H<sub>18</sub>O<sub>2</sub>) is a member of this intriguing class. Understanding its structural isomers is critical for elucidating structure-activity relationships and for the rational design of novel therapeutic agents.

## Structural Isomers of 4-Ethylheptanoic Acid

Structural isomers share the same molecular formula (C<sub>9</sub>H<sub>18</sub>O<sub>2</sub>) but differ in the connectivity of their atoms. For nonanoic acid, the straight-chain counterpart of **4-ethylheptanoic acid**, this isomerism primarily involves variations in the carbon skeleton (chain and positional isomerism). Below is a systematic classification of the key carboxylic acid isomers.



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Figure 1: Logical classification of C<sub>9</sub>H<sub>18</sub>O<sub>2</sub> carboxylic acid isomers.

A non-exhaustive list of representative structural isomers is presented in Table 1. The sheer number of possible branching patterns makes a complete enumeration impractical for this guide.

Table 1: Representative Structural Isomers of **4-Ethylheptanoic Acid** (C<sub>9</sub>H<sub>18</sub>O<sub>2</sub> Carboxylic Acids)

IUPAC Name	Chain Type	Branch Type
Nonanoic acid	Straight	None
2-Methyloctanoic acid	Branched	Methyl
3-Methyloctanoic acid	Branched	Methyl
4-Methyloctanoic acid	Branched	Methyl
7-Methyloctanoic acid	Branched	Methyl
2-Ethylheptanoic acid	Branched	Ethyl
3-Ethylheptanoic acid	Branched	Ethyl
4-Ethylheptanoic acid	Branched	Ethyl
2-Propylhexanoic acid	Branched	Propyl
2,2-Dimethylheptanoic acid	Branched	Dimethyl
3,5-Dimethylheptanoic acid	Branched	Dimethyl

## Physicochemical Properties

Quantitative experimental data for most branched isomers of nonanoic acid are scarce in the literature. The majority of available data pertains to the straight-chain isomer, nonanoic acid (also known as pelargonic acid). Table 2 summarizes these properties, which serve as a baseline for estimating the characteristics of its branched counterparts. Generally, branching in the carbon chain tends to lower the melting and boiling points compared to the straight-chain equivalent due to reduced efficiency of crystal lattice packing and weaker van der Waals forces.<sup>[5]</sup>

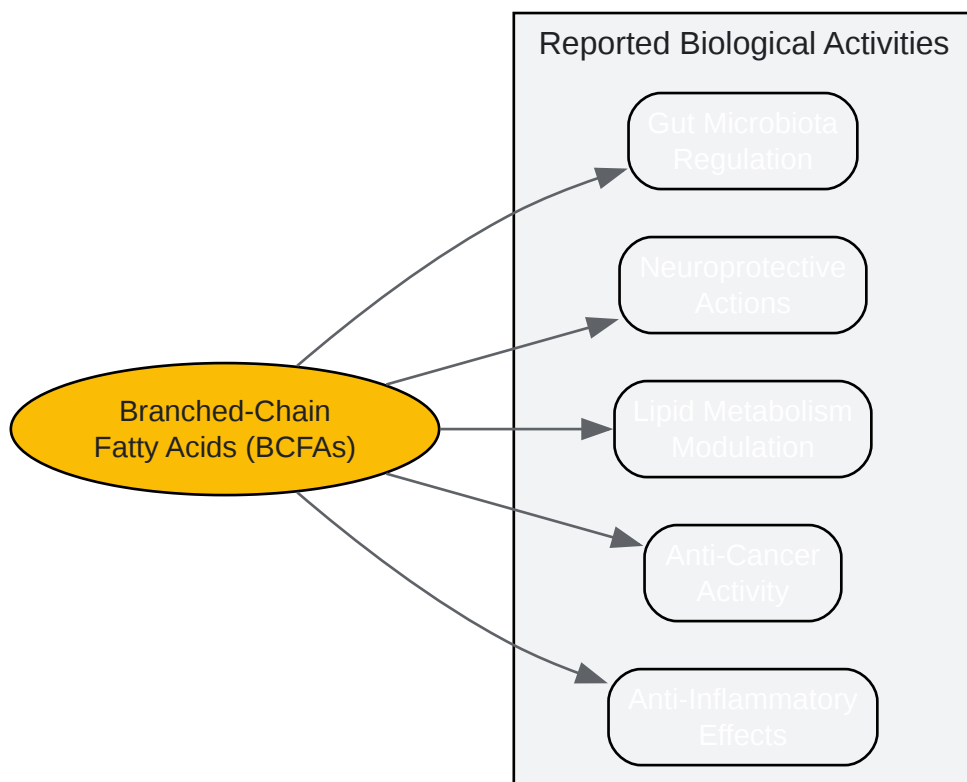
Table 2: Physicochemical Data for Nonanoic Acid and its Isomers

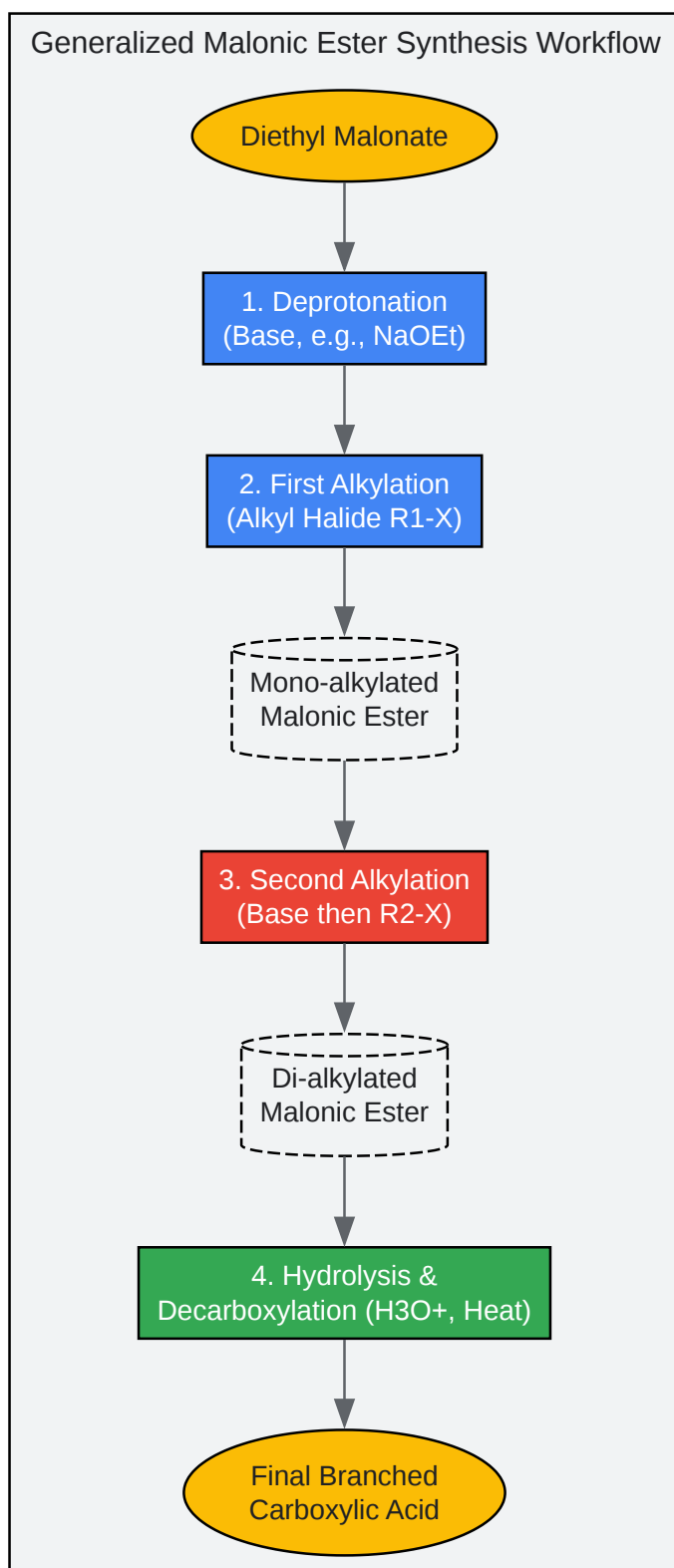
Property	Nonanoic Acid	4-Ethylheptanoic Acid
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub> [6]	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub> [7][8]
Molar Mass	158.24 g/mol [6]	158.24 g/mol [9]
Melting Point	12.5 °C[6][10]	Data not available
Boiling Point	254 °C[6][10]	Data not available
Density	0.900 g/cm <sup>3</sup> [6]	Data not available
Water Solubility	0.3 g/L (low)[6]	Predicted to be low
Acidity (pKa)	4.96[6]	Data not available
LogP	3.42[11]	3.0 (Predicted)[7]
CAS Number	112-05-0[6]	132735-95-6[8]

## Biological Activity and Potential Signaling Pathways

While specific studies on **4-ethylheptanoic acid** are limited, the broader class of BCFAs has been associated with significant biological activities. Research in cellular and animal models has highlighted their potential as anti-cancer, lipid-lowering, anti-inflammatory, and neuroprotective agents.[3] BCFAs are known to be incorporated into bacterial cell membranes, where they regulate fluidity and permeability.[2] In humans, they are believed to influence metabolic pathways and immune responses.

The diagram below illustrates the range of biological effects attributed to BCFAs as a class. It is important to note that these are general activities, and the specific effect of each isomer may vary.





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- To cite this document: BenchChem. [Introduction to Branched-Chain Fatty Acids (BCFAs)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3046924#4-ethylheptanoic-acid-structural-isomers>]

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